

Navigating the Disposal of ATX968: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: ATX968

Cat. No.: B10861693

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Essential guidance for the safe handling and disposal of the DHX9 inhibitor, **ATX968**, ensuring the safety of laboratory personnel and compliance with environmental regulations.

For researchers, scientists, and drug development professionals working with the novel DHX9 inhibitor **ATX968**, understanding the proper disposal procedures is a critical component of laboratory safety and responsible chemical management. While specific disposal instructions for **ATX968** are not readily available in public documentation, a comprehensive approach based on the compound's known properties and standard laboratory safety protocols can ensure its safe and compliant disposal.

Key Characteristics of ATX968

A summary of the essential chemical and physical properties of **ATX968** is provided below. This information is crucial for assessing potential hazards and determining the appropriate disposal pathway.

Property	Value
Chemical Name	N-(3-chloro-5-(methylsulfonamido)phenyl)-4-(3-methylpyridin-2-yl)thiophene-2-carboxamide[1]
CAS Number	2973395-71-8[1][2]
Molecular Formula	C18H16ClN3O3S2[1]
Molecular Weight	421.91 g/mol [1]
Appearance	Solid[3]
Solubility	Soluble in DMSO[3][4]
Storage	Short term (days to weeks) at 0-4°C; long term (months to years) at -20°C[1]

Proper Disposal Procedures for ATX968

Given that **ATX968** is a bioactive small molecule intended for research purposes, it should be treated as a hazardous chemical waste. The following step-by-step guide outlines the recommended disposal procedures.

Step 1: Waste Segregation and Collection

- Solid Waste:
 - Unused or expired solid **ATX968** should be kept in its original, clearly labeled container.
 - If the original container is not available, use a new, sealable container and label it clearly with the full chemical name ("**ATX968**" and "N-(3-chloro-5-(methylsulfonamido)phenyl)-4-(3-methylpyridin-2-yl)thiophene-2-carboxamide") and CAS number (2973395-71-8).
 - Contaminated personal protective equipment (PPE) such as gloves, disposable lab coats, and bench paper should be collected in a designated hazardous waste bag.
 - Contaminated labware, including pipette tips, tubes, and vials, must also be disposed of in a designated solid hazardous waste container.

- Liquid Waste:
 - Solutions containing **ATX968**, typically dissolved in solvents like DMSO, must be collected in a dedicated, sealed, and chemically compatible waste container.
 - The liquid waste container must be clearly labeled as "Hazardous Waste" and include the full chemical name of **ATX968**, the solvent used (e.g., DMSO), and the approximate concentration.
 - Never dispose of solutions containing **ATX968** down the drain.[\[5\]](#)

Step 2: Consultation with Environmental Health and Safety (EHS)

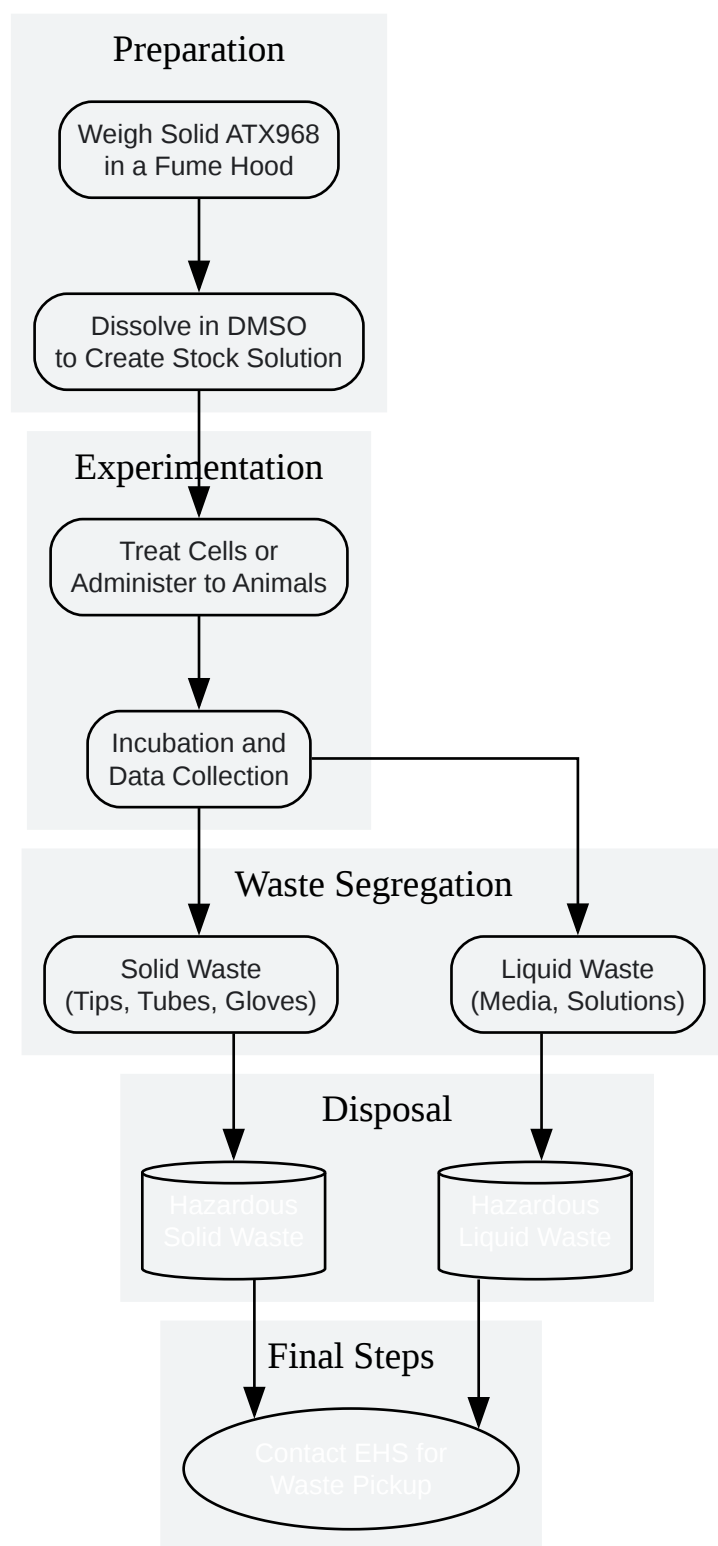
- It is imperative to contact your institution's Environmental Health and Safety (EHS) office for guidance on specific disposal protocols.
- Your EHS office will provide information on the proper labeling, storage, and pickup procedures for hazardous chemical waste.
- They will also ensure that the disposal is carried out by a licensed hazardous waste contractor in compliance with local, state, and federal regulations.

Step 3: Documentation

- Maintain accurate records of the amount of **ATX968** used and the quantity of waste generated.
- Proper documentation is essential for waste tracking and regulatory compliance.

Experimental Workflow for Handling and Disposal

The following diagram illustrates a typical workflow for experiments involving **ATX968**, from preparation to the final disposal of waste, emphasizing safety and compliance at each stage.



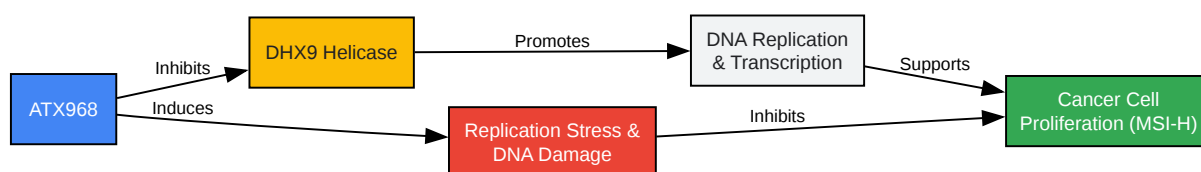
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Caption: Experimental and disposal workflow for **ATX968**.

Signaling Pathway Inhibition by ATX968

ATX968 is a potent and selective inhibitor of the ATP-dependent RNA helicase DHX9.[1][2] DHX9 plays a crucial role in various cellular processes, including transcription, translation, and the maintenance of genomic stability. By inhibiting DHX9, **ATX968** can lead to replication stress and DNA damage, particularly in cancer cells with deficient mismatch repair (dMMR) and microsatellite instability-high (MSI-H) status.[6][7] This selective activity makes DHX9 a promising target for cancer therapy.

The diagram below illustrates the simplified signaling pathway affected by **ATX968**.



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Caption: Inhibition of DHX9 by **ATX968** leads to inhibition of cancer cell proliferation.

By adhering to these guidelines, researchers can handle and dispose of **ATX968** safely and responsibly, minimizing risks to themselves and the environment while advancing their scientific objectives. Always prioritize safety and consult with your institution's EHS department for specific guidance.

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